

Application Notes and Protocols for Propyrisulfuron in Mechanically Transplanted Rice

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Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Propyrisulfuron is a sulfonylurea herbicide effective for the control of a broad spectrum of weeds in rice cultivation, including annual and perennial grasses, sedges, and broadleaf weeds.[1][2] Developed by Sumitomo Chemical Co., Ltd., it is particularly noted for its efficacy against weed biotypes that have developed resistance to other sulfonylurea herbicides.[2][3] Its mode of action is the inhibition of acetolactate synthase (ALS), a critical enzyme in the biosynthesis pathway of branched-chain amino acids (valine, leucine, and isoleucine) in plants. [1][4] This document provides detailed application notes and experimental protocols for the use of **Propyrisulfuron** in mechanically transplanted rice, targeted at research and development professionals.

Application Notes

Application Timing and Dosage

Propyrisulfuron can be utilized as both a pre-emergence and post-emergence herbicide.[2] However, for optimal weed control in mechanically transplanted rice, post-emergence application is common.

- **Timing:** The recommended application window for post-emergence treatment is between 7 to 15 days after transplanting (DAT).[2][5] Efficacy can decrease significantly if weeds have more than three leaves.[2]
- **Dosage:** Application rates typically range from 25 to 100 grams of active ingredient per hectare (g a.i./ha).[1] A commonly cited effective rate is 85.5 g a.i./ha for post-emergence spray applications.[6] In some studies, a rate of 50 g a.i./ha has also been shown to be effective.[5]

Weed Control Spectrum

Propyrisulfuron demonstrates a broad spectrum of activity against common paddy weeds.

Table 1: Weed Species Controlled by **Propyrisulfuron**

Weed Type	Species	Efficacy Level
Grasses	Echinochloa spp. (e.g., Echinochloa crus-galli, Echinochloa oryzicola)	Excellent[1][2]
Leptochloa chinensis	Moderate (Some studies indicate lower efficacy)[2]	
Sedges	Cyperus difformis	Excellent[2]
Schoenoplectus juncoides	Excellent[2]	
Broadleaf Weeds	Monochoria vaginalis	Excellent[2]
Ammannia multiflora	Excellent[2]	

Crop Safety and Phytotoxicity

Propyrisulfuron generally exhibits good selectivity and safety for transplanted rice.[1]

However, some temporary phytotoxicity has been observed.

- **Symptoms:** Transient stunting or a reduction in plant height may occur, particularly at higher application rates.[2][6] In one study, a temporary reduction in rice plant height of 11.3% to 17.6% was observed at 20 and 30 DAT with an application rate of 85.5 g a.i./ha, but the

plants recovered, and final plant height was not significantly affected.[6] No significant leaf bending or rolling has been reported.[2][6]

- **Varietal Tolerance:** Different rice varieties may exhibit varying levels of tolerance. Studies have indicated that Japonica rice cultivars tend to be more tolerant than Indica or Indica-Japonica hybrids.[7] For instance, the Japonica cultivar 'Nipponbare' and the Aus cultivar 'N22' have shown good tolerance.[8][9] It is crucial to conduct preliminary trials on new or local cultivars to determine their specific tolerance levels.

Experimental Protocols

Protocol for Herbicide Efficacy Trial

This protocol outlines a standard methodology for conducting a field trial to evaluate the efficacy of **Propyrisulfuron**.

3.1.1 Experimental Design

- **Design:** Randomized Complete Block Design (RCBD) with a minimum of three to four replications.[5]
- **Plot Size:** A typical plot size is 4 m x 6 m.[6]
- **Treatments:**
 - **Propyrisulfuron** at various rates (e.g., 50 g a.i./ha, 85.5 g a.i./ha, 100 g a.i./ha).[1][5][6]
 - A standard herbicide treatment for comparison.
 - A weed-free check (manual weeding).[2]
 - An untreated weedy check.[2]

3.1.2 Rice Cultivation

- **Variety:** Select a locally relevant, mechanically transplantable rice variety (e.g., 'Nanjing 9108').[2]

- Transplanting: Mechanically transplant seedlings at a specified hill spacing (e.g., 0.25 m x 0.14 m) with a set number of seedlings per hill (e.g., three).[6]
- Fertilization and Water Management: Follow standard local practices for fertilization and irrigation.[6]

3.1.3 Herbicide Application

- Equipment: A calibrated CO₂-pressurized knapsack sprayer with flat-fan nozzles (e.g., TeeJet 8002) is recommended for uniform application.[6]
- Calibration of Knapsack Sprayer:
 - Measure a known area (e.g., 100 m²).
 - Fill the sprayer with a known volume of water.
 - Spray the measured area at a constant walking speed and pressure.
 - Measure the remaining water to determine the volume sprayed.
 - Calculate the spray volume per hectare.
- Solution Preparation (Example for 10% SC formulation at 85.5 g a.i./ha):
 - Determine the amount of product needed per hectare:
 - $(85.5 \text{ g a.i./ha}) / (0.10 \text{ g a.i./mL}) = 855 \text{ mL of Propyrisulfuron 10\% SC per hectare.}$
 - Calculate the amount of product per liter of spray solution:
 - Assume a calibrated spray volume of 450 L/ha.[6]
 - $(855 \text{ mL product/ha}) / (450 \text{ L water/ha}) = 1.9 \text{ mL of product per liter of water.}$
 - Mixing:
 - Fill the sprayer tank halfway with clean water.[10]

- Add the required amount of **Propyrisulfuron**.
- Agitate the mixture thoroughly.
- Add the remaining water to the desired volume and agitate again.[\[10\]](#)
- Application:
 - Apply as a post-emergence spray at the specified timing (e.g., 12 DAT).[\[6\]](#)
 - Maintain a constant spray pressure (e.g., 2.0 bar) and boom height (e.g., 0.5 m).[\[6\]](#)

3.1.4 Data Collection and Analysis

- Weed Control Efficacy:
 - Use quadrats (e.g., 0.5 m x 0.5 m) to record weed density and species composition at set intervals (e.g., 15, 30, and 60 DAT).[\[2\]](#)
 - Collect above-ground weed biomass at a specified time (e.g., 60 DAT), oven-dry, and weigh.[\[6\]](#)
- Crop Phytotoxicity Assessment:
 - Visually assess crop injury at 3, 5, 7, 10, and 15 DAT using a rating scale (see Table 2).[\[2\]](#)
 - Measure plant height at regular intervals.[\[2\]](#)
- Yield and Yield Components:
 - Harvest a designated area from the center of each plot.[\[2\]](#)
 - Determine grain yield, adjusting for moisture content.[\[2\]](#)
 - Analyze yield components such as tiller number, panicle number, and 1000-grain weight.
[\[2\]](#)
- Statistical Analysis: Analyze data using appropriate statistical methods (e.g., ANOVA) for an RCBD.

Table 2: Visual Phytotoxicity Rating Scale

Rating	Description
1	Highly resistant (green shoot and leaves)
2	Resistant (green shoot and light leaves)
3	Partly resistant (green shoot and pale yellow leaves)
4	Susceptible (almost dead)
5	Highly susceptible (dead)

Source: Adapted from Rahman et al., 2011.[2]

Quantitative Data Summary

The following tables summarize key quantitative data from field trials of **Propyrisulfuron** in mechanically transplanted rice.

Table 3: Weed Control Efficacy of **Propyrisulfuron** (Py) and **Propyrisulfuron** + Cyhalofop-butyl (CBPy)

Treatment	Application Rate (g a.i./ha)	Weed Density Reduction (%)	Weed Biomass Reduction (%)
Py	85.5	81.5	83.1
CBPy	85.5 (Py) + 300 (CB)	96.7 - 97.4	95.6 - 95.9

Source: Data from a two-year study in mechanically transplanted rice.[2][6]

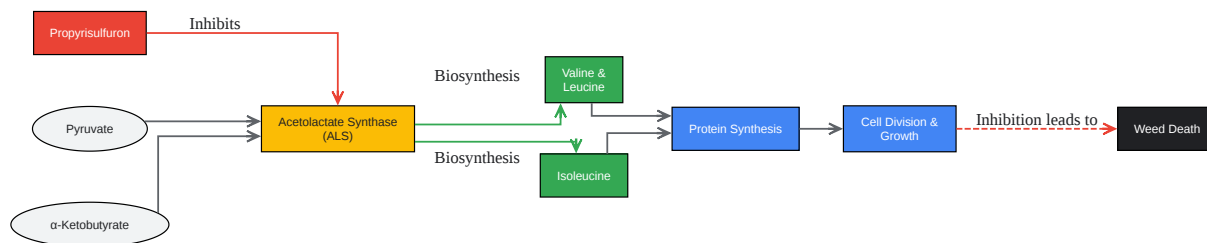
Table 4: Impact of **Propyrisulfuron** on Rice Yield

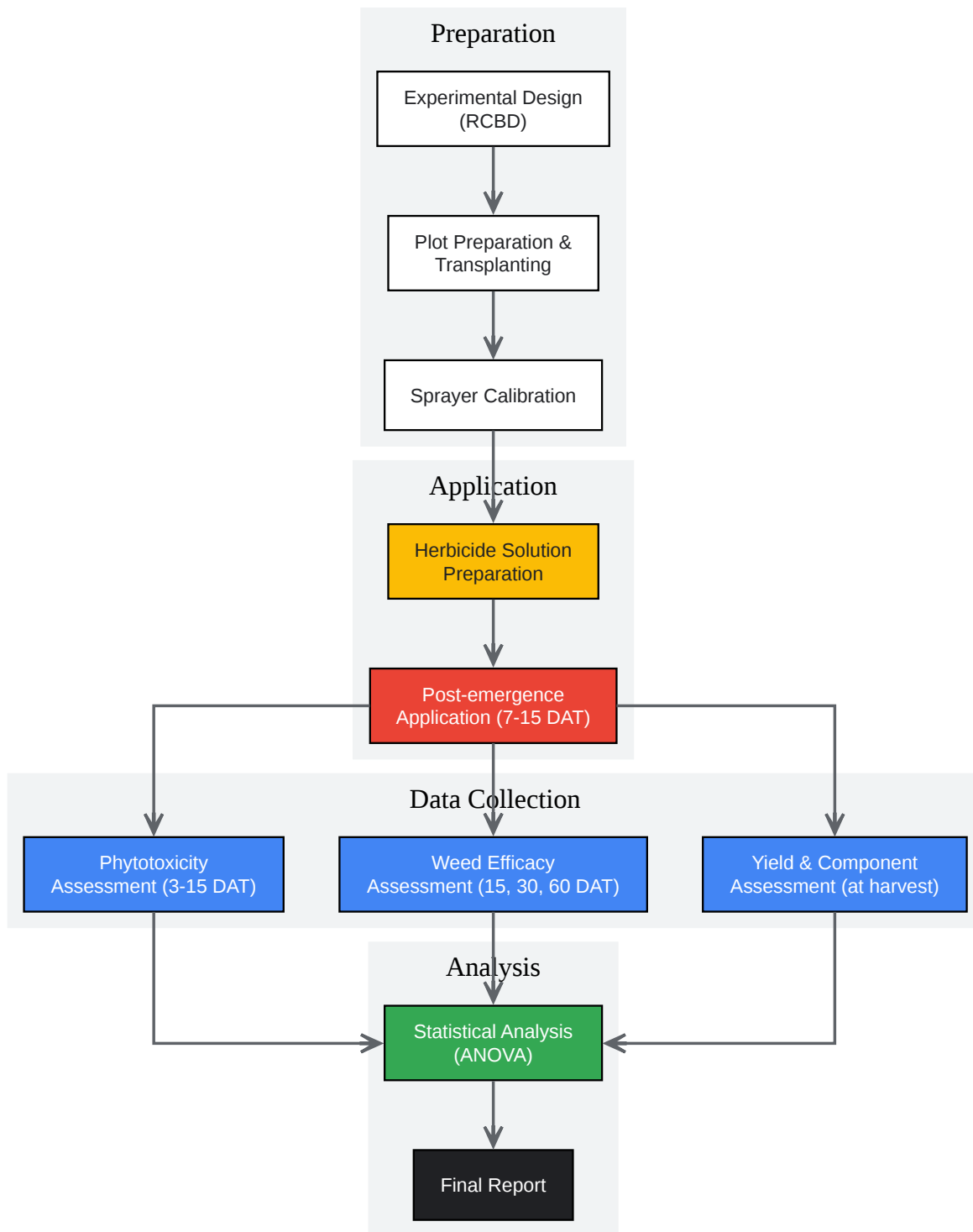
Treatment	Application Rate (g a.i./ha)	Grain Yield Increase over Weedy Check (%)
Py	85.5	~100% (inferred from economic benefit data)
CBPy	85.5 (Py) + 300 (CB)	135.2 - 153.1

Source: Data from a two-year study in mechanically transplanted rice.[\[2\]](#)[\[6\]](#)

Visualizations

Signaling Pathway of Propyrisulfuron Action





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